

An In-depth Technical Guide to (4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone

Cat. No.: B1298988

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of the compound **(4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone**, intended for researchers, scientists, and professionals in drug development. While specific biological data for this compound is limited in publicly available literature, this guide draws upon information from structurally related molecules to infer its potential applications and mechanisms of action.

Chemical and Physical Properties

(4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone is a chemical compound with the molecular formula C₁₂H₁₅N₃O₃.^[1] Key identifying information and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	21091-98-5	[1]
Molecular Formula	C12H15N3O3	[1]
Molecular Weight	249.27 g/mol	[1]
Appearance	Solid (predicted)	
SMILES	CN1CCN(CC1)C(=O)C2=CC=C(C=C2)--INVALID-LINK--[O-]	[2]
InChI Key	UMRXCSPRJVBXHH-UHFFFAOYSA-N	[2]

Synthesis

A specific, peer-reviewed synthesis protocol for **(4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on established methods for the synthesis of analogous piperazine-containing compounds. The most likely approach involves the acylation of 1-methylpiperazine with 4-nitrobenzoyl chloride.

Proposed Experimental Protocol:

Reaction: Acylation of 1-methylpiperazine with 4-nitrobenzoyl chloride.

Materials:

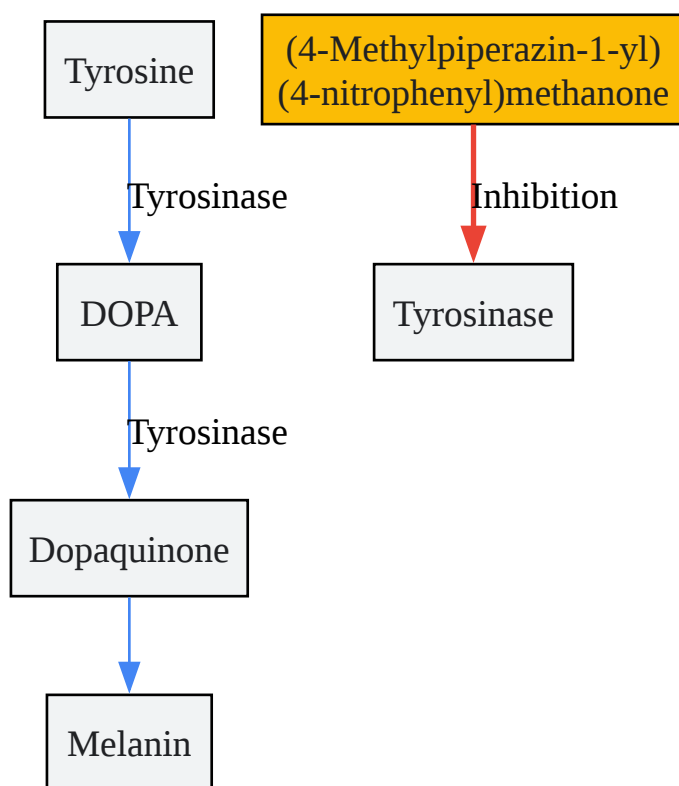
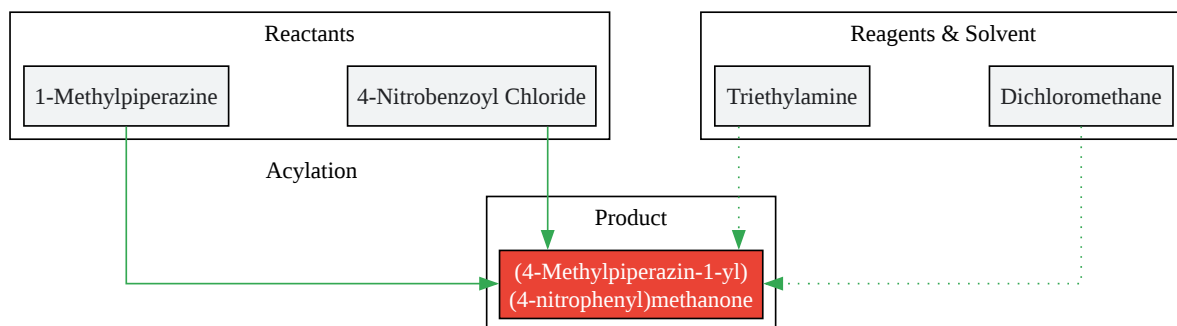
- 1-methylpiperazine
- 4-nitrobenzoyl chloride
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Triethylamine (TEA) or another suitable base
- Silica gel for column chromatography

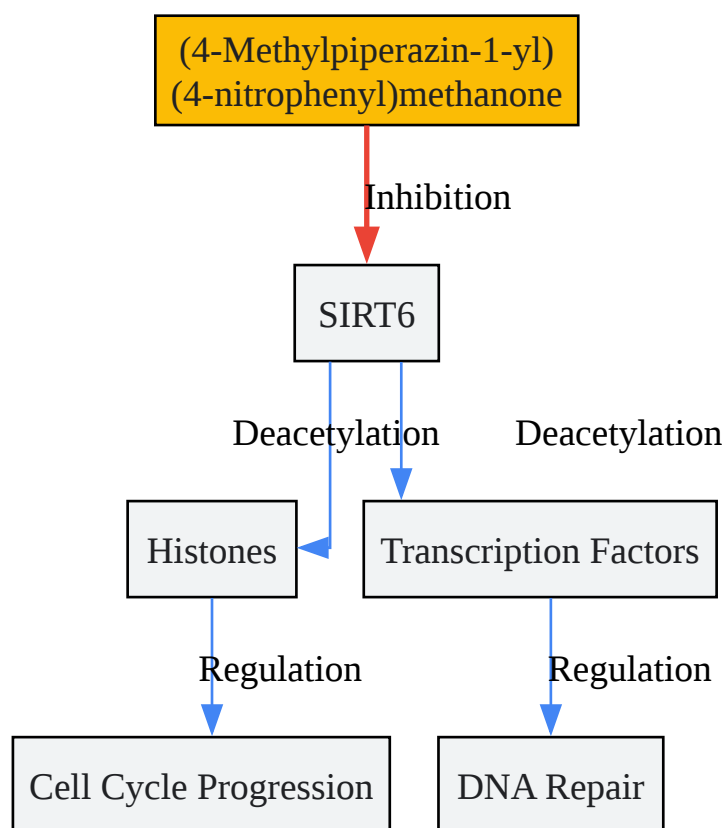
- Solvents for chromatography (e.g., ethyl acetate/hexanes mixture)

Procedure:

- Dissolve 1-methylpiperazine (1.0 equivalent) in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add triethylamine (1.1 equivalents) to the solution and cool the mixture to 0 °C using an ice bath.
- Slowly add a solution of 4-nitrobenzoyl chloride (1.0 equivalent) in anhydrous DCM to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system to yield pure **(4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone**.

Diagram of Proposed Synthesis:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lab-chemicals.com [lab-chemicals.com]
- 2. (4-methylpiperazin-1-yl)(4-nitrophenyl)methanone (21091-98-5) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (4-Methylpiperazin-1-yl)(4-nitrophenyl)methanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298988#what-is-4-methylpiperazin-1-yl-4-nitrophenyl-methanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com